

Application Notes: Measuring Downstream Effects of INY-03-041 Trihydrochloride on pPRAS40

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Compound of Interest

Compound Name: *INY-03-041 trihydrochloride*

Cat. No.: *B10855346*

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Introduction

INY-03-041 trihydrochloride is a potent and highly selective proteolysis-targeting chimera (PROTAC) designed to induce the degradation of all three AKT isoforms (AKT1, AKT2, and AKT3).[1][2] AKT is a critical serine/threonine kinase in the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in various cancers.[2][3][4] A key downstream substrate of AKT is the Proline-Rich AKT Substrate of 40 kDa (PRAS40).[3][4] Phosphorylation of PRAS40 at Threonine 246 (Thr246) by AKT is a critical event that relieves its inhibitory constraint on the mammalian target of rapamycin complex 1 (mTORC1), a master regulator of cell growth and proliferation.[5][6][7]

By degrading AKT, INY-03-041 is expected to cause a significant and sustained reduction in the phosphorylation of PRAS40 (pPRAS40).[2][3] Monitoring the levels of pPRAS40 is therefore a crucial biomarker for assessing the pharmacodynamic activity of INY-03-041 and its impact on the AKT/mTORC1 signaling axis. These application notes provide detailed protocols for measuring the downstream effects of INY-03-041 on pPRAS40 in a cellular context.

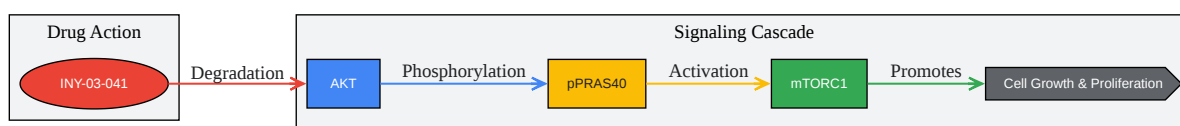
Data Presentation

The following table summarizes the expected quantitative effects of INY-03-041 on pPRAS40 levels based on available literature. Data is derived from studies in various cancer cell lines, including T47D and MDA-MB-468, and demonstrates a potent and sustained reduction in pPRAS40 following treatment.[3][8]

Cell Line	Treatment	Concentration (nM)	Time (hours)	% Reduction in pPRAS40 (vs. Control)	Reference
T47D	INY-03-041	250	24	>90%	[3][8]
MDA-MB-468	INY-03-041	250	12	Significant Reduction	[3]
T47D	INY-03-041 (washout after 12h)	250	96	>80%	[3][8]
MDA-MB-468	INY-03-041 (washout after 12h)	250	96	Sustained Reduction	[3][8]

Signaling Pathway Diagram

The following diagram illustrates the mechanism of action of INY-03-041 and its effect on the AKT/pPRAS40 signaling pathway.

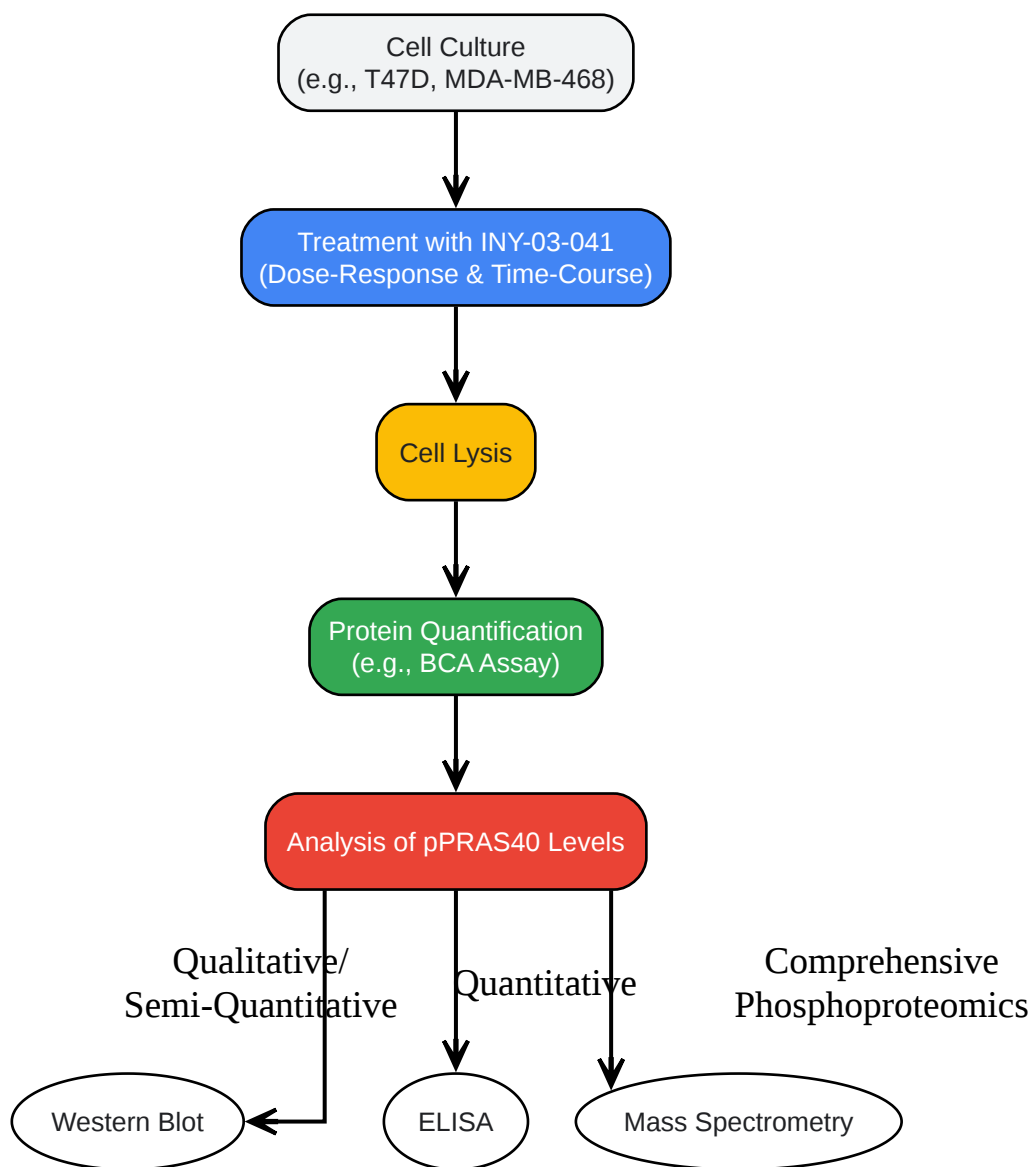


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Caption: INY-03-041 induces AKT degradation, inhibiting pPRAS40 and mTORC1 signaling.

Experimental Workflow Diagram

The following diagram outlines the general workflow for assessing the effect of INY-03-041 on pPRAS40 levels.



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